

Sarasinocide B1: A Comprehensive Technical Guide to its Structural Elucidation and Stereochemistry

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Compound of Interest

Compound Name: *Sarasinocide B1*

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Introduction

Sarasinocide B1 is a complex triterpenoid glycoside first isolated from the marine sponge *Asteropus sarasinosum*.^{[1][2]} As a member of the sarasinocide family, it belongs to the class of 30-norlanostane-triterpenoidal oligoglycosides.^{[1][3]} These natural products have garnered significant interest within the scientific community due to their unique structural features and potential biological activities. This technical guide provides an in-depth overview of the structural elucidation and stereochemical determination of **Sarasinocide B1**, presenting key data in a structured format and detailing the experimental methodologies employed.

Structural Elucidation

The structural framework of **Sarasinocide B1** was primarily determined through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), alongside chemical degradation studies.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

One-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HMQC, HMBC) NMR spectroscopy were instrumental in piecing together the intricate structure of **Sarasinocide B1**. The ^1H NMR spectrum revealed the presence of characteristic signals for the triterpenoid aglycone and the sugar moieties. The ^{13}C NMR spectrum, in turn, provided the carbon framework of the entire molecule.

Table 1: ^{13}C NMR Spectral Data for the Aglycone of **Sarasinocide B1** (in $\text{C}_5\text{D}_5\text{N}$)

Carbon No.	Chemical Shift (δ) ppm
1	36.1
2	26.6
3	88.9
4	39.4
5	53.0
6	21.0
7	27.9
8	134.5
9	134.0
10	37.1
11	25.1
12	30.9
13	44.5
14	50.1
15	32.7
16	28.1
17	52.5
18	16.2
19	18.5
20	36.5
21	18.7
22	38.9
23	200.1

24	124.0
25	156.4
26	27.5
27	20.6
28	24.8
29	16.6

Table 2: ^{13}C NMR Spectral Data for the Oligosaccharide Chain of **Sarasinocide B1** (in $\text{C}_5\text{D}_5\text{N}$)

Sugar Unit	Carbon No.	Chemical Shift (δ) ppm
Xylose (Xyl)	1'	105.7
	2'	75.2
	3'	78.4
	4'	71.1
	5'	67.0
Glucose (Glc)	1"	104.9
	2"	76.8
	3"	78.0
	4"	71.5
	5"	78.0
N-acetylglucosamine (GlcNAc)	1'''	102.8
	2'''	57.0
	3'''	75.0
	4'''	71.1
	5'''	78.4
N-acetylgalactosamine (GalNAc)	6'''	62.7
	1''''	102.0
	2''''	52.0
	3''''	72.0
	4''''	69.1
	5''''	76.8
	6''''	62.7

Xylose (Xyl)	1''''	106.0
2''''	75.2	
3''''	78.4	
4''''	71.1	
5''''	67.0	

Note: The specific assignments were determined by 2D NMR experiments.

Mass Spectrometry (MS):

Fast Atom Bombardment Mass Spectrometry (FAB-MS) was utilized to determine the molecular weight and elemental composition of **Sarasinocide B1**. The mass spectrum showed a molecular ion peak that, in conjunction with the NMR data, confirmed the molecular formula.

Table 3: Mass Spectrometry Data for **Sarasinocide B1**

Ion	m/z
[M + Na] ⁺	1341
[M + H] ⁺	1319

Chemical Degradation

Acid hydrolysis of **Sarasinocide B1** was performed to break the glycosidic linkages and isolate the aglycone and individual sugar units. The monosaccharides were then identified by comparison with authentic samples using techniques such as gas chromatography (GC). This analysis confirmed the presence of D-xylose, D-glucose, N-acetyl-D-glucosamine, and N-acetyl-D-galactosamine.

Stereochemistry

The determination of the absolute stereochemistry of the numerous chiral centers in **Sarasinocide B1** was a critical and challenging aspect of its structural elucidation. This was

achieved through a combination of advanced NMR techniques and chemical derivatization methods.

While the original literature does not explicitly detail the method for every stereocenter, the stereochemistry of related natural products has often been determined using methods such as the modified Mosher's method for secondary alcohols. This involves the formation of diastereomeric esters with a chiral reagent, followed by ^1H NMR analysis to deduce the absolute configuration. For the sugar moieties, the D-configuration of the monosaccharides was established by comparing their GC retention times with those of authentic D- and L-sugars after derivatization.

Experimental Protocols

Isolation and Purification of Sarasinocide B1

- **Extraction:** The marine sponge *Asteropus sarasinosum* was collected and immediately preserved in methanol. The sponge material was then homogenized and extracted exhaustively with methanol.
- **Solvent Partitioning:** The methanol extract was concentrated under reduced pressure and partitioned between n-butanol and water. The n-butanol layer, containing the glycosides, was collected.
- **Chromatography:** The butanol-soluble fraction was subjected to a series of chromatographic separations.
 - **Initial Separation:** The extract was first fractionated using column chromatography on silica gel with a gradient of chloroform-methanol-water.
 - **Further Purification:** Fractions containing **Sarasinocide B1** were further purified by repeated column chromatography on silica gel and reversed-phase (C18) silica gel.
 - **Final Purification:** The final purification was achieved by high-performance liquid chromatography (HPLC) on a reversed-phase column to yield pure **Sarasinocide B1**.

NMR Spectroscopy

- Sample Preparation: A sample of pure **Sarasinocide B1** was dissolved in deuterated pyridine (C_5D_5N).
- Instrumentation: 1H and ^{13}C NMR spectra were recorded on a high-field NMR spectrometer.
- Data Acquisition: Standard pulse sequences were used to acquire 1D (1H , ^{13}C) and 2D (COSY, HMQC, HMBC) NMR data.

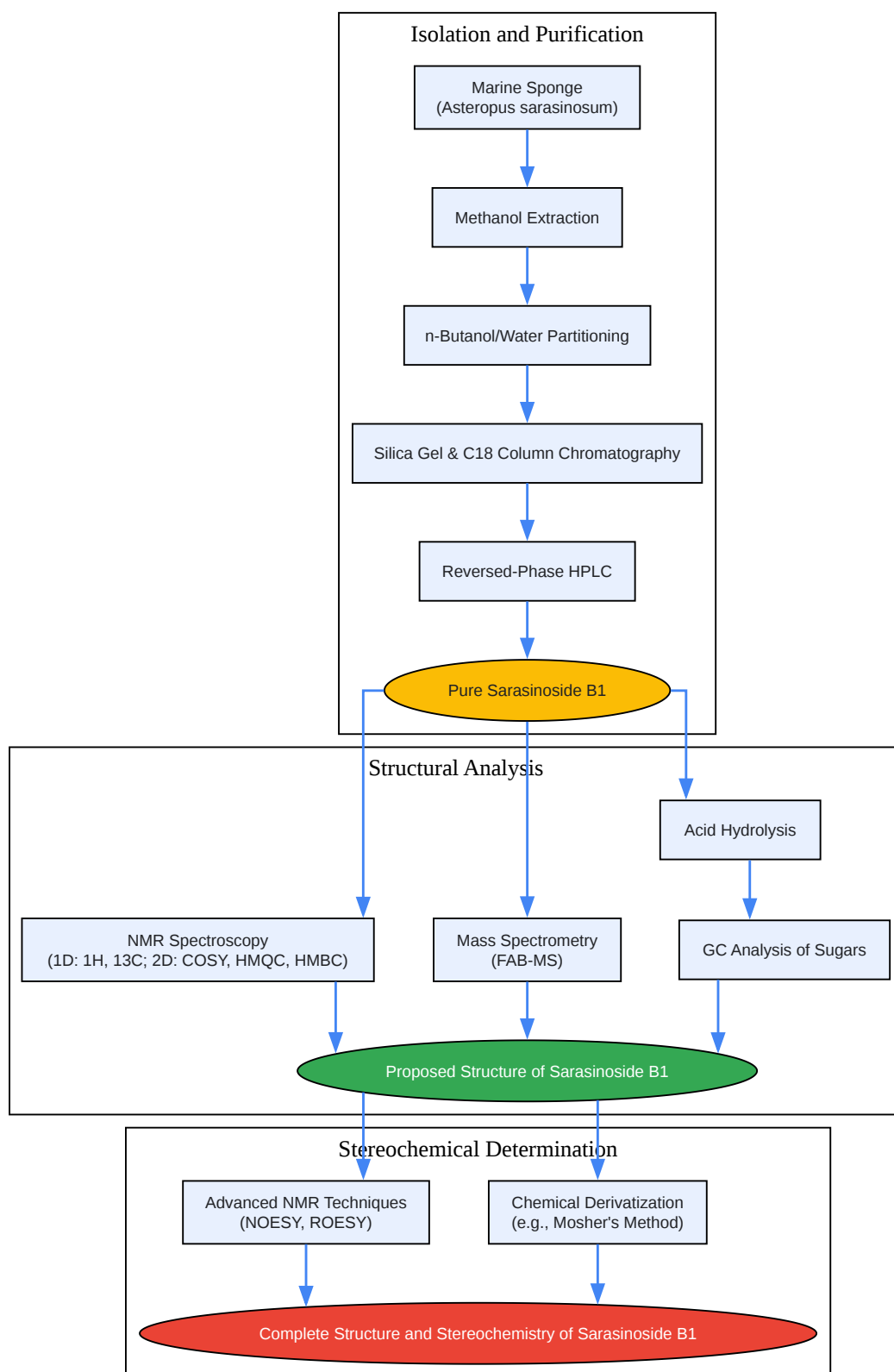
Mass Spectrometry

- Sample Preparation: A solution of **Sarasinocide B1** was prepared in a suitable matrix for FAB-MS.
- Instrumentation: A double-focusing mass spectrometer equipped with a FAB ion source was used.
- Data Acquisition: The mass spectrum was recorded in the positive ion mode.

Acid Hydrolysis

- A solution of **Sarasinocide B1** in aqueous trifluoroacetic acid was heated.
- The reaction mixture was then evaporated to dryness.
- The residue was partitioned between water and an organic solvent to separate the water-soluble sugars from the aglycone.
- The aqueous layer containing the monosaccharides was analyzed by GC after appropriate derivatization.

Visualizations



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